Tetrafluorophthalic Acid Mononitrile: A Technical Guide for Drug Development

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Compound of Interest

Compound Name:	*2,3,4,5-Tetrafluoro-6-cyanobenzoic acid*
CAS No.:	*2088942-15-6*
Cat. No.:	*B6310870*

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Executive Summary

Tetrafluorophthalic acid mononitrile (2-cyano-3,4,5,6-tetrafluorobenzoic acid) is a highly specialized fluorinated building block. Unlike its stable precursors—tetrafluorophthalonitrile and tetrafluorophthalic acid—this mono-hydrolyzed intermediate offers a unique "dual-handle" reactivity (a nitrile and a carboxylic acid in the ortho position) combined with a highly electron-deficient aromatic ring. This guide explores its utility as a transient yet potent intermediate for constructing fused heterocycles (e.g., isoindolinones) and fluoroquinolone antibiotics.

Chemical Identity & Structural Analysis[1][2]

This compound is the mono-hydrolysis product of tetrafluorophthalonitrile. Its ortho substitution pattern and four fluorine atoms create a distinct electronic environment, making the ring highly susceptible to nucleophilic aromatic substitution (

).

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Property	Specification
IUPAC Name	2-Cyano-3,4,5,6-tetrafluorobenzoic acid
Common Names	Tetrafluorophthalic mononitrile; 2-Cyanotetrafluorobenzoic acid
Molecular Formula	
Molecular Weight	219.09 g/mol
Parent Compound	Tetrafluorophthalonitrile (CAS 1835-65-0)
Structural Features	[1][2] • Electron-withdrawing group (EWG) synergy (-CN, -COOH, 4xF)• Steric crowding at ortho position• High acidity (predicted pKa < 2.0)

Structural Visualization

The molecule features a fully fluorinated benzene ring. The nitrile (-CN) and carboxylic acid (-COOH) groups are adjacent (1,2-position), facilitating intramolecular cyclization reactions.

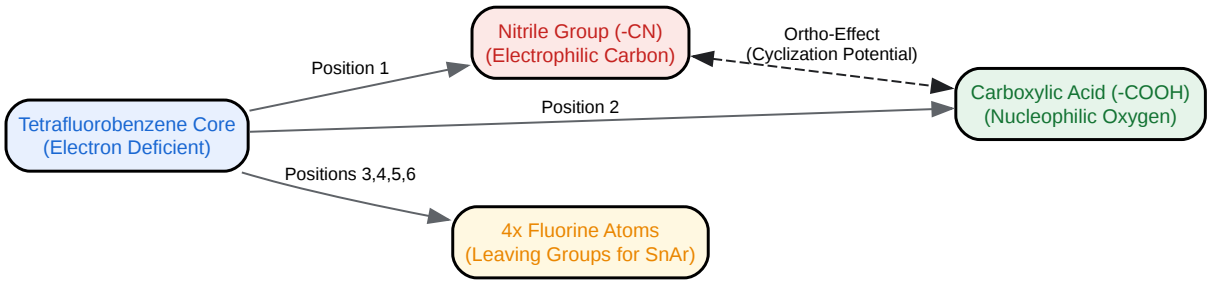

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Figure 1: Structural components and functional reactivity of 2-cyano-3,4,5,6-tetrafluorobenzoic acid.

Physicochemical Properties[1][3][4][5]

Due to its nature as a reactive intermediate, specific physical constants are often derived from its stable parent compounds.

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Parameter	Value / Characteristic
Physical State	Crystalline solid (typically white to off-white)
Melting Point	~130–140 °C (decomposes/cyclizes upon heating)
Solubility	Soluble in polar aprotic solvents (DMSO, DMF, Acetonitrile); sparingly soluble in water (acidic pH).[1]
Acidity (pKa)	< 2.0 (Estimated). The four fluorine atoms and the nitrile group significantly stabilize the carboxylate anion, making it a stronger acid than benzoic acid (pKa 4.2).
Stability	Metastable. Prone to hydrolysis (to di-acid) or cyclization (to imide) under acidic/basic conditions or high heat.

Synthesis & Manufacturing Protocols

The synthesis requires precise control to prevent over-hydrolysis to tetrafluorophthalic acid. The most reliable route involves the controlled partial hydrolysis of tetrafluorophthalonitrile.

Protocol: Partial Hydrolysis of Tetrafluorophthalonitrile

Objective: Selectively convert one nitrile group to a carboxylic acid while preserving the second nitrile.

Reagents:

- Substrate: Tetrafluorophthalonitrile (1.0 eq)
- Reagent: Sodium Hydroxide (1.05 eq, limiting reagent is critical)
- Solvent: 1,4-Dioxane / Water (4:1 ratio)

Step-by-Step Methodology:

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- Dissolution: Dissolve tetrafluorophthalonitrile in 1,4-dioxane at 0°C.
- Controlled Addition: Slowly add the NaOH solution dropwise over 60 minutes. Crucial: Maintain temperature < 5°C to prevent di-hydrolysis.
- Reaction Monitoring: Monitor via TLC or HPLC. The mononitrile intermediate will appear as a distinct peak between the starting material (non-polar) and the di-acid (highly polar).
- Quenching: Once the starting material is consumed, immediately acidify with cold 1M HCl to pH 2.
- Isolation: Extract with Ethyl Acetate (3x). Wash the organic layer with brine, dry over

  , and concentrate in vacuo at low temperature (< 40°C).
- Purification: Recrystallize from minimal toluene/hexane if necessary. Avoid silica chromatography as the acid can streak or degrade.

Expert Insight: If the reaction temperature exceeds 20°C, the second nitrile group will rapidly hydrolyze, yielding tetrafluorophthalic acid (the thermodynamic product).

Reactivity & Functionalization

This molecule is a "chameleon" intermediate. It can react via the carboxylic acid, the nitrile, or the fluorinated ring.

Nucleophilic Aromatic Substitution ( )

The four fluorine atoms are highly activated. The position para to the nitrile group (Position 4 or 5) is typically the most reactive due to the strong electron-withdrawing resonance effect of the nitrile, which outweighs the induction of the carboxyl group.

- Nucleophiles: Amines, Thiols, Alkoxides.

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- Selectivity: Substitution usually occurs at C-4.

Cyclization to Heterocycles

The ortho disposition of -CN and -COOH makes this an ideal precursor for isoindolinones and phthalimides.

- Reaction with Amines: Condensation with a primary amine (

) initially forms the amide, which then attacks the nitrile to close the ring, forming a fluorinated isoindolinone.

Reactivity Workflow Diagram

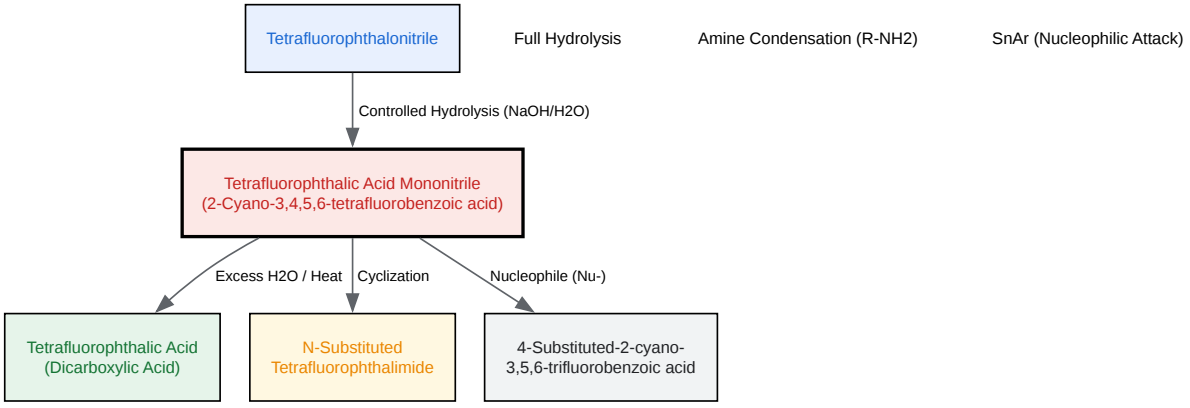

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Figure 2: Divergent reactivity pathways for Tetrafluorophthalic Acid Mononitrile.

Applications in Drug Development[6][7][8]

Fluoroquinolone Antibiotics

While 2,3,4,5-tetrafluorobenzoic acid is the standard precursor for floxacin drugs (e.g., Levofloxacin, Sparfloxacin), the mononitrile variant offers a route to 3-cyano-fluoroquinolones.

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The nitrile group can be retained to modulate lipophilicity or converted later to an amide/amine.

Fragment-Based Drug Discovery (FBDD)

The compound serves as a high-value fragment:

- Fluorine Scan: The 4 F atoms allow for rapid

  -NMR screening of binding affinity.

- Covalent Warheads: The nitrile group can be converted to a reversible covalent inhibitor (e.g., thioimidate) targeting cysteine residues in enzymes.

Agrochemicals

Used in the synthesis of fluorinated herbicides where the phthalimide core is required for specific enzyme inhibition (e.g., PPO inhibitors).

Safety & Toxicology

Signal Word: DANGER

- Hazard Statements:
  - H301/H311/H331: Toxic if swallowed, in contact with skin, or inhaled. (Nitrile hydrolysis releases cyanide ions in vivo).
  - H314: Causes severe skin burns and eye damage (Strong acid).
  - H317: May cause an allergic skin reaction (Fluorinated aromatics are potent sensitizers).

Handling Protocols:

- Engineering Controls: Handle only in a certified chemical fume hood.
- PPE: Double nitrile gloves, chemical splash goggles, and a lab coat.
- Waste Disposal: Segregate as "Cyanide-containing acidic waste". Do not mix with strong acids without venting (risk of HCN gas).

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References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 74600, Tetrafluorophthalonitrile. Retrieved from [Link]
- Google Patents (1993). Process for producing tetrafluorophthalic acid (US Patent 5384413A).
- SciSpace (2010). Preparation of 2,3,4,5-Tetrafluorobenzoic Acid: Hydrolysis Mechanisms. Retrieved from [Link]

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Sources

- 1. Tetrafluorophthalonitrile | C8F4N2 | CID 74600 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,4,5,6-Tetrafluorophthalonitrile | 1835-65-0 [chemicalbook.com]
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